

# Personal protective equipment for handling Amino-PEG10-Amine

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## *Compound of Interest*

Compound Name: Amino-PEG10-Amine

Cat. No.: B605450

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## Essential Safety and Handling Guide for Amino-PEG10-Amine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Amino-PEG10-Amine**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research.

## Chemical and Physical Properties

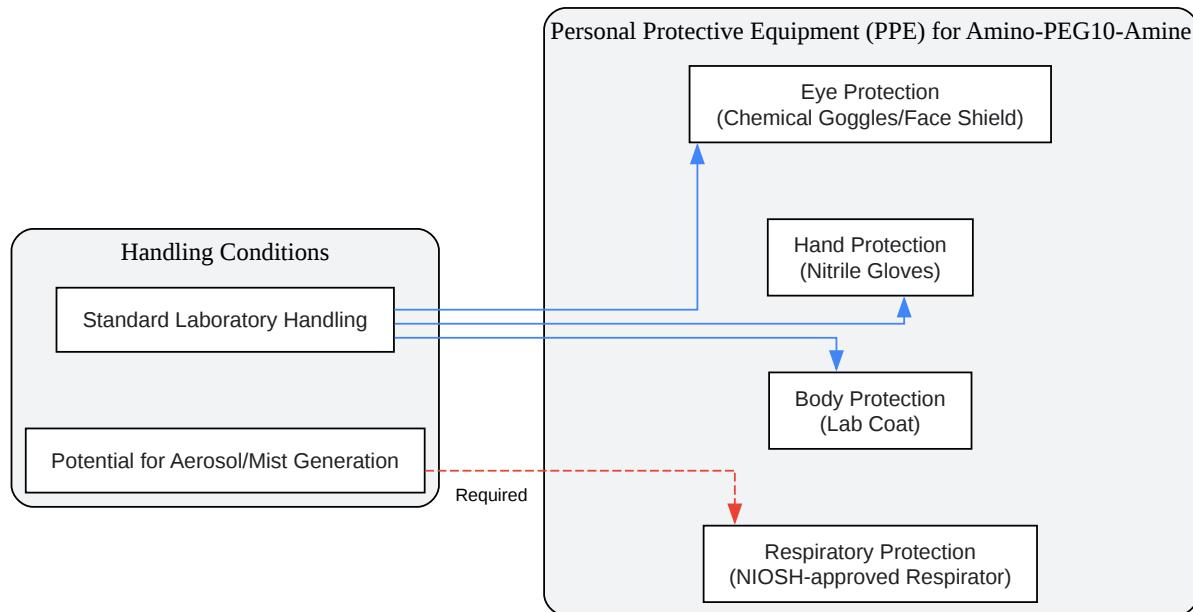
A summary of the key physical and chemical properties of **Amino-PEG10-Amine** is presented below. This data is essential for safe handling and storage.

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>48</sub> N <sub>2</sub> O <sub>10</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	500.6 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colourless to Pale Yellow Liquid <a href="#">[4]</a>
Purity	Min. 95%
Solubility	Soluble in DMSO. The hydrophilic PEG spacer increases solubility in aqueous media.
Storage Conditions	Store at 0 - 4°C for the short term (days to weeks) or -20°C for the long term (months to years). Keep in a dry, dark place.
Synonyms	3,6,9,12,15,18,21,24,27,30- Decaoxadotriacontane-1,32-diamine, H <sub>2</sub> N- PEG10-CH <sub>2</sub> CH <sub>2</sub> NH <sub>2</sub> , NH <sub>2</sub> -PEG10-NH <sub>2</sub>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Amino-PEG10-Amine** to prevent exposure. The following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.
- Respiratory Protection: In cases where aerosols or mists may be generated, a NIOSH-approved respirator is recommended.



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*Figure 1. PPE Selection based on Handling Conditions.*

# Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability of **Amino-PEG10-Amine** and ensuring a safe laboratory environment.

## Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors or mists.
- Avoid contact with skin and eyes.
- Prepare and use solutions on the same day whenever possible.

- If preparing stock solutions in advance, store them as aliquots in tightly sealed vials at -20°C for up to one month.
- Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.

**Storage:**

- Store in a tightly sealed container in a dry and dark environment.
- For short-term storage, maintain at 0 - 4°C.
- For long-term storage, store at -20°C.

## Emergency Procedures: Spills and Exposure

In the event of a spill or personnel exposure, immediate and appropriate action is critical.

**Spill Management:**

- Evacuate: Immediately clear the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or a commercial spill absorbent.
- Collect: Carefully sweep or scoop the absorbed material into a designated, sealed hazardous waste container.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

**First Aid Measures:**

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

## Disposal Plan

Dispose of **Amino-PEG10-Amine** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Segregation:
  - Solid Waste: Collect solid **Amino-PEG10-Amine** and contaminated items (e.g., pipette tips, gloves) in a dedicated, clearly labeled hazardous waste container.
  - Liquid Waste: If dissolved in a solvent, collect in a designated container for chemical waste. Do not mix with other waste streams unless compatible.
- Container Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name ("**Amino-PEG10-Amine**"), and the approximate concentration and quantity. The container must be kept closed when not in use.
- Final Disposal: Do not dispose of **Amino-PEG10-Amine** down the drain. Arrange for the pickup and disposal of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

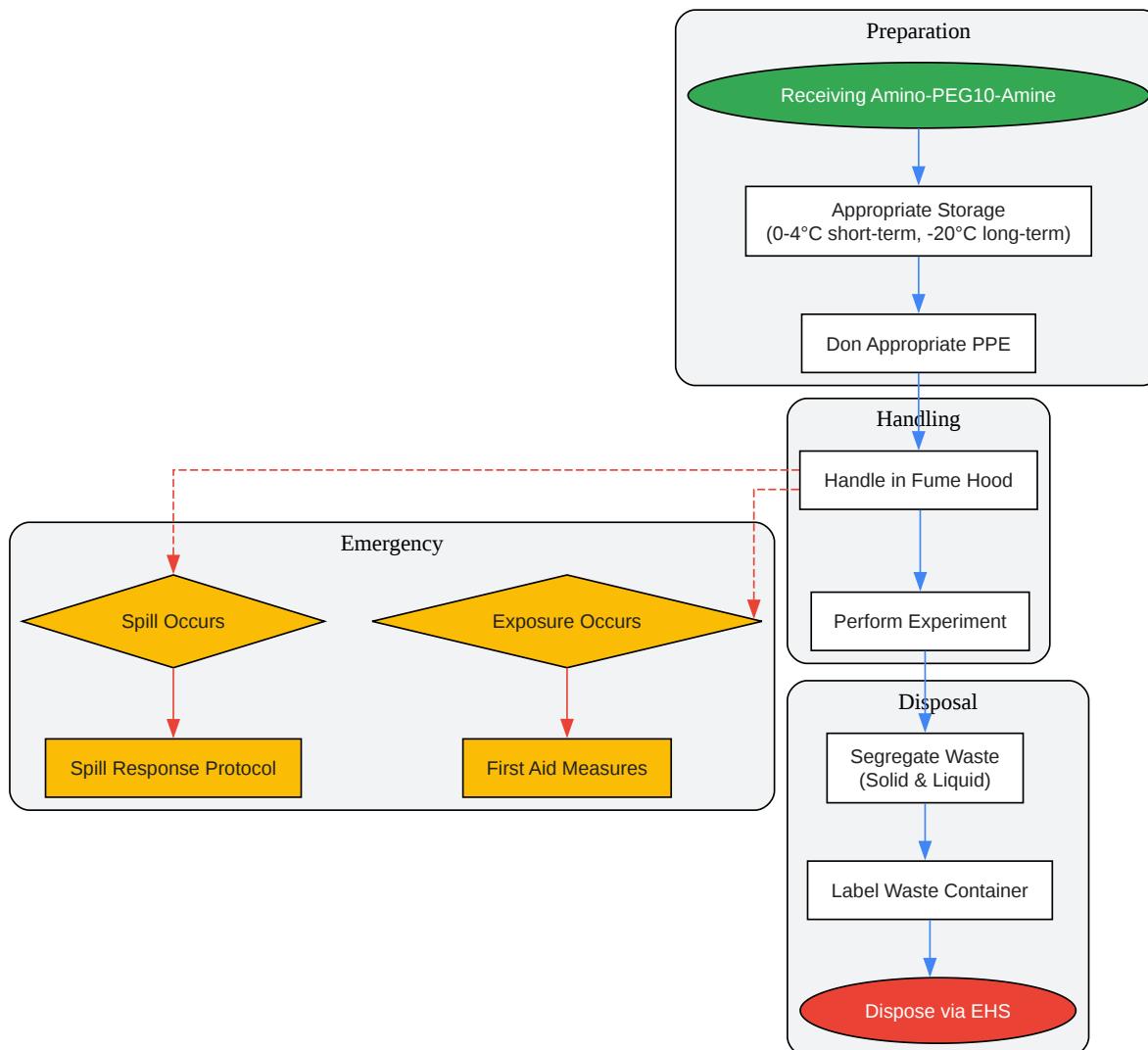
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Figure 2. Safe Handling Workflow for **Amino-PEG10-Amine**.

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